

# Safety precautions for handling tetrairidium dodecacarbonyl

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tetrairidium dodecacarbonyl*

Cat. No.: *B077418*

[Get Quote](#)

## Technical Support Center: Tetroiridium Dodecacarbonyl

This guide provides essential safety information, troubleshooting advice, and frequently asked questions for researchers, scientists, and drug development professionals working with **tetrairidium dodecacarbonyl** ( $\text{Ir}_4(\text{CO})_{12}$ ).

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary hazards associated with **tetrairidium dodecacarbonyl**?

**A1:** Tetroiridium dodecacarbonyl is harmful if swallowed, in contact with skin, or if inhaled.<sup>[1][2]</sup> <sup>[3]</sup> It is classified as an acute toxicant.<sup>[1]</sup> While the chemical, physical, and toxicological properties have not been thoroughly investigated, it is crucial to handle it with care to avoid exposure.<sup>[4]</sup> It is also an air-sensitive and combustible solid.<sup>[2][5]</sup>

**Q2:** What are the immediate first aid measures in case of exposure?

**A2:**

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.

- Skin Contact: Wash off immediately with plenty of water and soap.[3] Remove and wash contaminated clothing before reuse.[3] If skin irritation persists, call a physician.[6]
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[3] If not breathing, give artificial respiration. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting.[7] Rinse mouth with water and call a poison center or doctor immediately.[3][7]

Q3: How should I properly store **tetrairidium dodecacarbonyl**?

A3: Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and direct sunlight.[7] Keep the container tightly closed.[4][7][8] It is recommended to store it under an inert atmosphere due to its air sensitivity.[5]

Q4: What should I do in case of a spill?

A4: For small spills, you can sweep up the material, taking care not to create dust, and place it in a suitable, closed container for disposal.[4][7] Avoid breathing in the dust and ensure adequate ventilation.[4] For larger spills, it is considered a major event. You should evacuate the area, notify others, and call for emergency response.[5] Do not attempt to clean up a major spill yourself.[5]

## Troubleshooting Guides

Issue: I suspect a container of **tetrairidium dodecacarbonyl** has been compromised and exposed to air.

- Initial Assessment: Check for any visible changes in the material's appearance. It is typically canary-yellow crystals.[9]
- Safe Handling: Handle the container within a fume hood or glove box.[5] Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[4]
- Disposal: If you suspect contamination or degradation, it is best to dispose of the material according to your institution's hazardous waste guidelines.[4][8]

Issue: I am unsure about the appropriate personal protective equipment (PPE) for handling this compound.

- Eye Protection: Wear safety glasses with side shields conforming to EN166 or NIOSH-approved goggles.[4]
- Skin Protection: Use chemical-resistant gloves. Nitrile gloves are often recommended for handling metal carbonyls, but it's best to consult the specific SDS for breakthrough times.[4][5] A flame-resistant lab coat or a complete suit protecting against chemicals should be worn.[4][5]
- Respiratory Protection: If working outside of a fume hood or glovebox, or if there is a risk of dust formation, use a NIOSH-approved P95 or P100 particulate respirator.[4]

## Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C <sub>12</sub> Ir <sub>4</sub> O <sub>12</sub>	[2][4]
Molecular Weight	1104.99 g/mol	[1][2][4]
Melting Point	195 °C (decomposes)	[1][2]
Water Solubility	Insoluble	[1][2]
Hazard Class	Acute Toxicity 4 (Oral, Dermal, Inhalation)	[1]

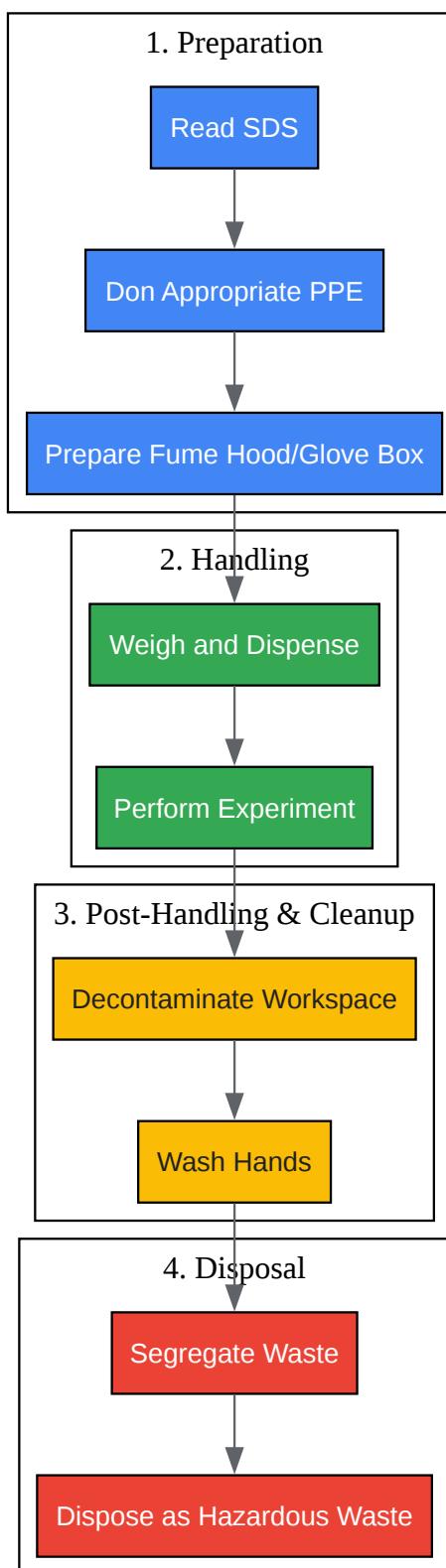
## Experimental Protocols

### Safe Handling and Use Protocol:

- Preparation: Before handling, ensure you have read and understood the Safety Data Sheet (SDS).[7] Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood or a glove box.[5]
- Personal Protective Equipment (PPE): At a minimum, wear safety goggles with side shields, chemical-resistant gloves, and a lab coat.[4] For procedures with a higher risk of aerosol or dust generation, additional respiratory protection is required.[4]

- Dispensing: Carefully weigh and dispense the solid material, avoiding the creation of dust.[4] Use tools and equipment that can be easily decontaminated.
- Reactions: If the compound is to be used in a reaction, ensure the setup is secure and, if necessary, under an inert atmosphere.[5]
- Post-Handling: After handling, wash your hands thoroughly.[4] Decontaminate all surfaces and equipment that came into contact with the chemical.
- Waste Disposal: Dispose of all waste, including empty containers and contaminated materials, as hazardous chemical waste in accordance with local, state, and federal regulations.[4][8]

## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **tetrairidium dodecacarbonyl**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Tetrairidium dodecacarbonyl 98 11065-24-0 [sigmaaldrich.com]
- 2. chembk.com [chembk.com]
- 3. colonialmetals.com [colonialmetals.com]
- 4. americanelements.com [americanelements.com]
- 5. ehs.ucsb.edu [ehs.ucsb.edu]
- 6. fishersci.com [fishersci.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. merckmillipore.com [merckmillipore.com]
- 9. Tetrairidium\_dodecacarbonyl [chemeurope.com]
- To cite this document: BenchChem. [Safety precautions for handling tetrairidium dodecacarbonyl]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b077418#safety-precautions-for-handling-tetrairidium-dodecacarbonyl>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)